

An In-depth Technical Guide to the Molecular Structure of Tripropylammonium Chloride

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Compound of Interest

Compound Name: *Tripropylammonium chloride*

CAS No.: *14488-44-9*

Cat. No.: *B12781274*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and applications of **tripropylammonium chloride**. The information is presented to be a valuable resource for professionals in research, science, and drug development.

Molecular Structure and Properties

Tripropylammonium chloride is a quaternary ammonium salt with the chemical formula $C_9H_{22}ClN$.^{[1][2]} It is composed of a positively charged tripropylammonium cation and a negatively charged chloride anion.

1.1. Tripropylammonium Cation

The central nitrogen atom in the tripropylammonium cation is bonded to three propyl groups and one hydrogen atom. This arrangement results in a tetrahedral geometry around the nitrogen atom, consistent with sp^3 hybridization, with bond angles approximating 109.5° .^[1]

1.2. Chloride Anion

The chloride anion (Cl^-) is a single chlorine atom that has gained an electron, resulting in a negative charge. In the solid state of **tripropylammonium chloride**, this anion is held in the crystal lattice through electrostatic interactions with the positively charged tripropylammonium cations.

1.3. Physicochemical Properties

The following table summarizes the key physicochemical properties of **tripropylammonium chloride**.

Property	Value
Molecular Formula	$\text{C}_9\text{H}_{22}\text{ClN}$
Molecular Weight	179.73 g/mol [1] [2]
Appearance	White to off-white solid [3]
Solubility	Soluble in water and various organic solvents. [4]
Hygroscopicity	Hygroscopic (absorbs moisture from the air). [3]

1.4. Structural Data

As of the latest literature review, a definitive crystal structure for **tripropylammonium chloride** has not been published in publicly accessible databases. Therefore, precise, experimentally determined bond lengths, bond angles, and crystal lattice parameters are not available. However, based on data from closely related compounds like diisopropylammonium chloride, the following table provides estimated values for the tripropylammonium cation.[\[5\]](#)

Parameter	Estimated Value
C-N Bond Length	~1.50 Å
C-C Bond Length	~1.52 Å
C-H Bond Length	~1.09 Å
N-H Bond Length	~1.02 Å
C-N-C Bond Angle	~109.5°
C-C-C Bond Angle	~109.5°
H-C-H Bond Angle	~109.5°

Note: These are estimated values and should be treated with caution. Definitive values can only be obtained through experimental determination via techniques such as X-ray crystallography.

Experimental Protocols

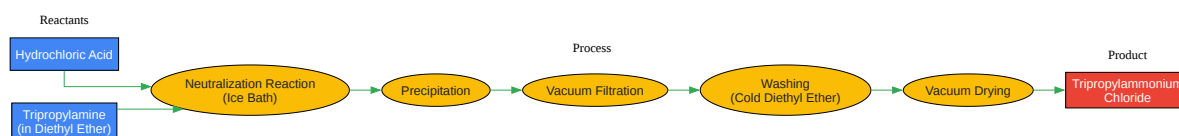
2.1. Synthesis of Tripropylammonium Chloride

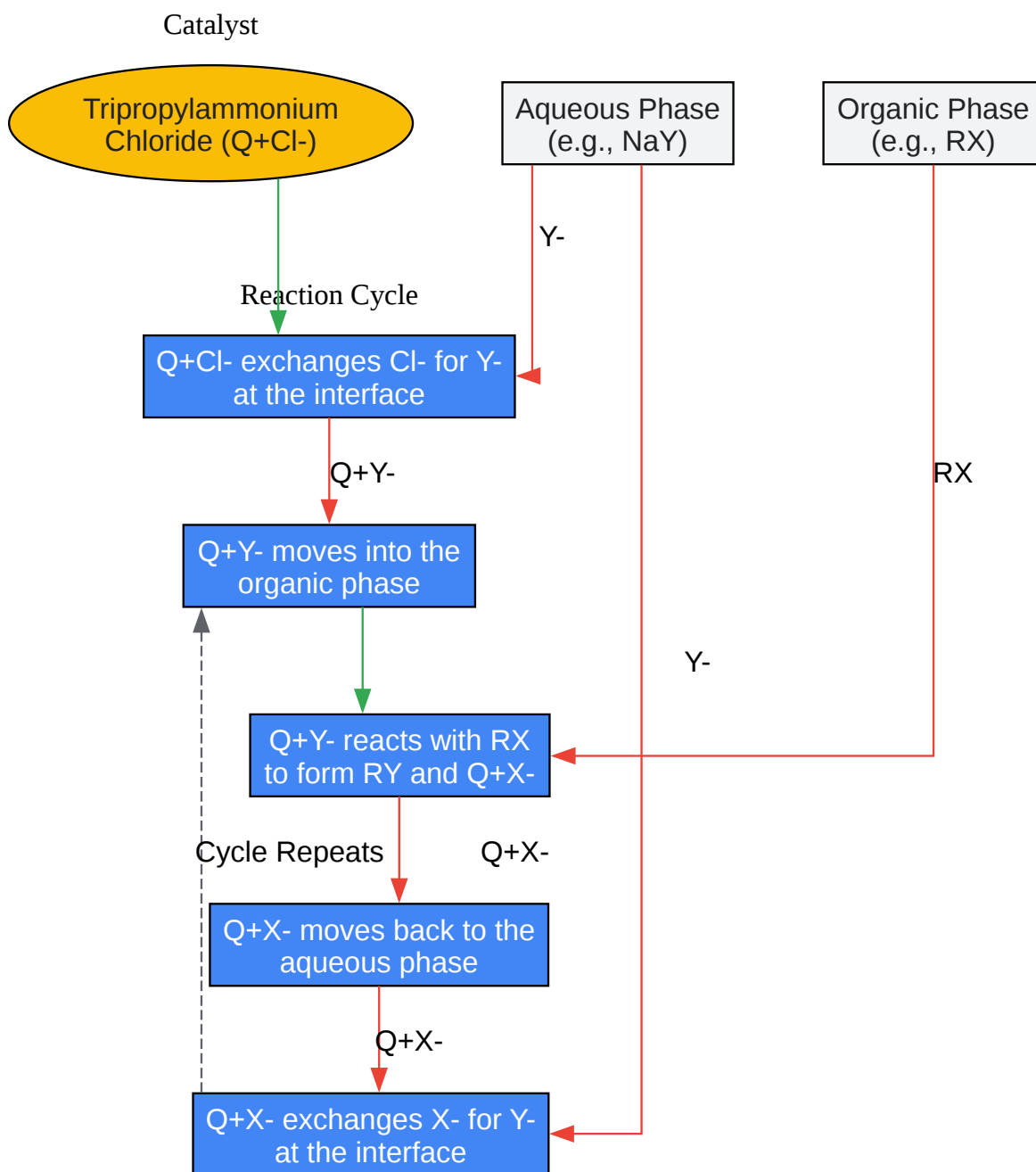
The most common method for synthesizing **tripropylammonium chloride** is through the neutralization reaction of tripropylamine with hydrochloric acid.^[6]

Experimental Protocol:

- **Reaction Setup:** In a well-ventilated fume hood, equip a round-bottom flask with a magnetic stirrer and a dropping funnel.
- **Reactants:** Dissolve a known molar amount of tripropylamine in a suitable solvent, such as diethyl ether or ethanol.
- **Reaction:** Cool the tripropylamine solution in an ice bath. Slowly add an equimolar amount of concentrated hydrochloric acid dropwise from the dropping funnel with continuous stirring. The reaction is exothermic.

- Precipitation: As the reaction proceeds, **tripropylammonium chloride** will precipitate out of the solution as a white solid.
- Isolation: After the addition of hydrochloric acid is complete, continue stirring for an additional 30 minutes. Collect the precipitate by vacuum filtration.
- Purification: Wash the collected solid with cold diethyl ether to remove any unreacted starting material.
- Drying: Dry the purified **tripropylammonium chloride** in a vacuum oven at a low temperature to remove any residual solvent.





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